

Solubility of Reactive Blue 49 in different solvents.

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Compound of Interest

Compound Name: Reactive Blue 49

Cat. No.: B081723

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An In-depth Technical Guide to the Solubility of **Reactive Blue 49**

This technical guide provides a comprehensive overview of the solubility of C.I. **Reactive Blue 49**, a widely used anthraquinone dye in the textile industry. The document is intended for researchers, scientists, and professionals in drug development and material science who require detailed information on the solubility characteristics of this compound.

Introduction to Reactive Blue 49

Reactive Blue 49 is a dark blue powder that is soluble in water.^[1] It belongs to the class of reactive dyes, which form a covalent bond with the substrate, typically cellulosic fibers, resulting in excellent wash fastness.^{[2][3]} The molecular formula of **Reactive Blue 49** is $C_{32}H_{23}ClN_7Na_3O_{11}S_3$, and its molecular weight is 882.19 g/mol.^[4] The dye is valued for its vibrant red-light blue shade and is commonly used for dyeing and printing cotton and viscose fabrics.^{[1][4]}

Quantitative Solubility Data

While extensive quantitative data on the solubility of **Reactive Blue 49** in a wide range of organic solvents is not readily available in the public domain, its solubility in water has been reported. The following table summarizes the available quantitative data.

| Solvent | Temperature (°C) | Solubility (g/L) |
|---------|------------------|------------------|
| Water | 20 | 200[1][4][5] |
| Water | 20 | 332 |
| Water | 50 | > 200[5] |

Factors Influencing Solubility

The solubility of reactive dyes like **Reactive Blue 49** is influenced by several factors:

- Temperature: Generally, the solubility of reactive dyes in water increases with higher temperatures.[6]
- Electrolytes: The addition of electrolytes, such as salt (sodium chloride) or sodium sulfate, can decrease the solubility of reactive dyes.[6]
- Urea: Urea can be added to the dye bath to increase the solubility of reactive dyes.[7][8]
- pH: The pH of the solution can affect the stability and solubility of the dye. Alkaline agents should not be added when dissolving reactive dyes to prevent hydrolysis, a reaction with water that deactivates the dye.[6][8]

Qualitative Solubility in Other Solvents

Reactive dyes are generally characterized by their high water solubility.[2][6][7] Their solubility in organic solvents is less documented. However, some studies on reactive dyes have indicated partial solubility in solvents like ethanol.[9] Dyes are broadly classified as soluble in a given medium, while pigments are insoluble.[10] Solvent dyes, a different class of colorants, are specifically designed to be soluble in organic solvents such as alcohols, hydrocarbons, esters, and ketones.[11]

Experimental Protocols for Solubility Determination

Several methods can be employed to determine the solubility of dyes like **Reactive Blue 49**. The choice of method depends on the required accuracy and the nature of the solvent.

Filter Paper Spot Method

This is a simple and practical method suitable for factory use.^[8]^[12]

- **Preparation of Dye Solutions:** Prepare a series of dye solutions of different concentrations in the desired solvent at a specific temperature (e.g., 20°C).^[12]
- **Dissolution:** Stir the solutions for a set period (e.g., 10 minutes) to ensure maximum dissolution.^[12]
- **Spotting:** Using a pipette, take a small volume (e.g., 0.5 mL) of the test solution and drop it vertically onto a piece of filter paper.^[12]
- **Observation:** Allow the filter paper to dry and observe the spot. The highest concentration that does not leave a visible, undissolved dye spot in the center of the seepage circle is considered the solubility of the dye, expressed in grams per liter (g/L).^[12]

Spectrophotometry

This method offers a more quantitative determination of solubility.

- **Preparation of Saturated Solution:** Prepare a supersaturated solution of the dye in the solvent of interest by adding an excess amount of the dye.
- **Equilibration:** Agitate the solution at a constant temperature for a sufficient time to reach equilibrium.
- **Separation of Undissolved Solute:** Separate the undissolved dye from the saturated solution by filtration (using a microfilter) or centrifugation.
- **Dilution and Measurement:** Take a known volume of the clear, saturated solution and dilute it to a concentration that falls within the linear range of a spectrophotometer. Measure the absorbance of the diluted solution at the dye's maximum absorbance wavelength (λ_{max}).
- **Calculation:** Determine the concentration of the diluted solution using a pre-established calibration curve (absorbance vs. concentration). Calculate the original concentration of the saturated solution, which represents the solubility.

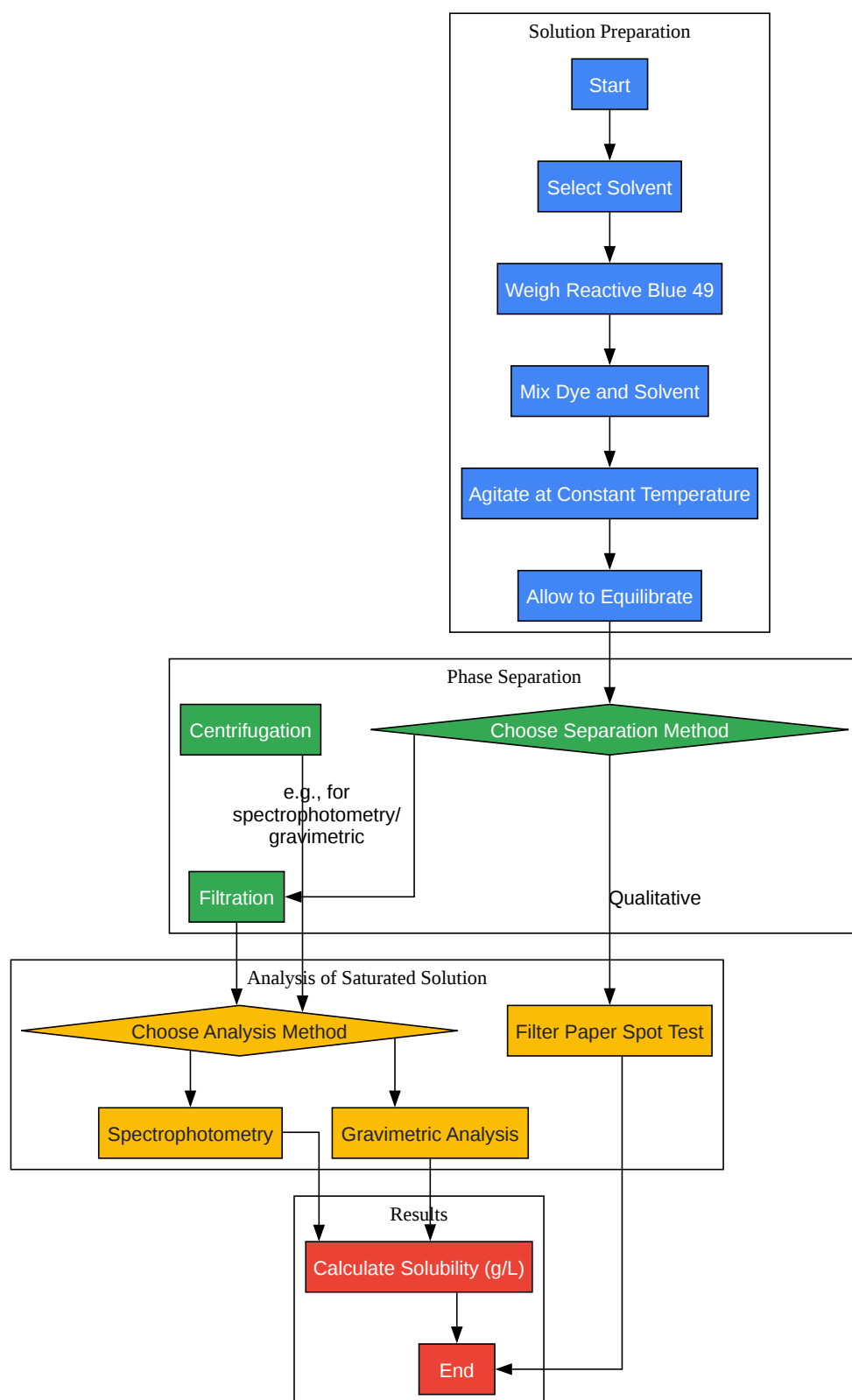
Gravimetric Method

This method involves the direct measurement of the dissolved solid.

- **Preparation of Saturated Solution:** Prepare a saturated solution as described in the spectrophotometry method.
- **Solvent Evaporation:** Take a precise volume of the clear, saturated solution and evaporate the solvent completely under controlled conditions (e.g., in a drying oven).
- **Weighing:** Weigh the residue of the dissolved dye.
- **Calculation:** The solubility is calculated by dividing the mass of the residue by the volume of the solution taken.

Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of **Reactive Blue 49**.



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Experimental Workflow for Solubility Determination

Conclusion

Reactive Blue 49 exhibits high solubility in water, a key characteristic for its application in textile dyeing. While specific quantitative data in various organic solvents is limited, this guide provides the available data and outlines robust experimental protocols for its determination. Understanding the factors that influence the solubility of **Reactive Blue 49** is crucial for optimizing its use in research and industrial applications.

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